

An In-Depth Technical Guide to 5-Propylcyclohexane-1,3-dione (C₉H₁₄O₂)

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Compound of Interest

Compound Name: 5-Propylcyclohexane-1,3-dione

CAS No.: 57641-89-1

Cat. No.: B1333794

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For Researchers, Scientists, and Drug Development Professionals

Authored by: A Senior Application Scientist

This guide provides a comprehensive technical overview of **5-Propylcyclohexane-1,3-dione**, a versatile molecule with significant potential in agrochemical and pharmaceutical research. We will delve into its chemical identity, synthesis, analytical characterization, reactivity, and biological significance, offering a robust resource for professionals in the field.

Introduction: The Significance of the Cyclohexane-1,3-dione Scaffold

The cyclohexane-1,3-dione framework is a privileged scaffold in organic chemistry, forming the core of numerous natural products and synthetic molecules with pronounced biological activities.^{[1][2][3]} These compounds are particularly recognized for their herbicidal properties, with many commercial grass-specific herbicides belonging to this chemical class.^{[4][5]} The mechanism of action for many of these herbicides involves the potent inhibition of key plant enzymes such as acetyl-CoA carboxylase (ACCase) or p-hydroxyphenylpyruvate dioxygenase

(HPPD).[4][5][6][7] Beyond agriculture, cyclohexane-1,3-dione derivatives serve as versatile precursors for the synthesis of a wide array of bioactive molecules, including those with anti-proliferative and kinase inhibitory activities, making them valuable assets in drug discovery programs.[1][8][9]

This guide will focus specifically on the 5-propyl substituted derivative, exploring the nuances of its synthesis, characterization, and potential applications.

Physicochemical Properties and Chemical Identity

5-Propylcyclohexane-1,3-dione is a solid organic compound with the molecular formula $C_9H_{14}O_2$ and a molecular weight of 154.21 g/mol .[10][11] A comprehensive summary of its key physicochemical properties is presented in the table below.

Property	Value	Source
Molecular Formula	$C_9H_{14}O_2$	[10]
Molecular Weight	154.21 g/mol	[10]
CAS Number	57641-89-1	
IUPAC Name	5-Propylcyclohexane-1,3-dione	
Synonyms	5-n-Propyl-1,3-cyclohexanedione	
Appearance	Solid (predicted)	
pKa (predicted)	~5.2 (enol form)	[12]

A key characteristic of cyclohexane-1,3-diones is their existence in a tautomeric equilibrium between the diketo and enol forms.[13][14][15] The enol form is often favored in solution and is stabilized by conjugation.[14][15] This tautomerism is crucial for its chemical reactivity and biological activity.

Synthesis of 5-Propylcyclohexane-1,3-dione: A Methodological Deep Dive

The synthesis of 5-substituted cyclohexane-1,3-diones is typically achieved through a Michael-Claisen condensation or a Robinson annulation reaction.[16][17][18][19][20] These methods provide a reliable pathway to construct the six-membered ring with the desired substitution pattern.

Recommended Synthetic Pathway: Michael-Claisen Condensation

The Michael-Claisen condensation offers a straightforward and efficient route to **5-Propylcyclohexane-1,3-dione**. This method involves the Michael addition of a malonic ester to an α,β -unsaturated ketone, followed by an intramolecular Claisen condensation.

Conceptual Workflow of Michael-Claisen Synthesis



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Caption: Workflow for the synthesis of **5-Propylcyclohexane-1,3-dione** via Michael-Claisen condensation.

Detailed Experimental Protocol

The following protocol is a representative procedure for the synthesis of 5-alkyl-1,3-cyclohexanediones and can be adapted for the synthesis of **5-Propylcyclohexane-1,3-dione**.

Materials:

- Diethyl malonate
- Pent-1-en-3-one
- Sodium ethoxide (NaOEt)
- Absolute ethanol

- Hydrochloric acid (HCl)
- Diethyl ether
- Anhydrous magnesium sulfate (MgSO₄)

Procedure:

- **Enolate Formation:** In a round-bottom flask equipped with a reflux condenser and a dropping funnel, dissolve sodium metal in absolute ethanol to prepare a fresh solution of sodium ethoxide.
- **Michael Addition:** To the sodium ethoxide solution, add diethyl malonate dropwise at room temperature. After the addition is complete, add pent-1-en-3-one dropwise while maintaining the temperature below 30°C. Stir the reaction mixture at room temperature for 2-3 hours.
- **Claisen Condensation:** After the Michael addition is complete, heat the reaction mixture to reflux for 4-6 hours to facilitate the intramolecular Claisen condensation.
- **Hydrolysis and Decarboxylation:** Cool the reaction mixture and add a solution of sodium hydroxide. Heat the mixture to reflux for 2-3 hours to hydrolyze the ester. After cooling, carefully acidify the mixture with concentrated hydrochloric acid until the pH is acidic. Heat the mixture gently to effect decarboxylation until carbon dioxide evolution ceases.
- **Work-up and Purification:** Cool the reaction mixture and extract the product with diethyl ether. Wash the organic layer with brine, dry over anhydrous magnesium sulfate, and concentrate under reduced pressure. The crude product can be purified by recrystallization or column chromatography.

Causality Behind Experimental Choices:

- Freshly prepared sodium ethoxide is used to ensure a completely anhydrous and highly reactive base, which is crucial for both the deprotonation of diethyl malonate and the subsequent Claisen condensation.
- Controlling the temperature during the addition of pent-1-en-3-one is important to prevent polymerization and other side reactions.

- Acidification and heating are necessary for the hydrolysis of the intermediate ester and subsequent decarboxylation to yield the final dione product.

Analytical Characterization: A Spectroscopic Approach

Confirming the identity and purity of the synthesized **5-Propylcyclohexane-1,3-dione** requires a combination of spectroscopic techniques.

Nuclear Magnetic Resonance (NMR) Spectroscopy

^1H NMR: The proton NMR spectrum is expected to show characteristic signals for the propyl group (a triplet for the methyl group and two multiplets for the methylene groups) and the protons on the cyclohexane ring. The chemical shifts of the ring protons will be influenced by the presence of the adjacent carbonyl groups and the tautomeric equilibrium. The enolic proton, if observable, will appear as a broad singlet at a downfield chemical shift.

^{13}C NMR: The carbon NMR spectrum will exhibit distinct signals for the carbonyl carbons (typically in the range of 190-210 ppm for the keto form) and the enolic carbons (around 100-110 ppm and 170-180 ppm). The carbons of the propyl group and the cyclohexane ring will also have characteristic chemical shifts.

Infrared (IR) Spectroscopy

The IR spectrum will provide valuable information about the functional groups present. Key expected absorption bands include:

- C=O stretch (keto form): A strong absorption band in the region of 1700-1740 cm^{-1} .
- C=C stretch (enol form): A medium to strong absorption band around 1600-1650 cm^{-1} .
- O-H stretch (enol form): A broad absorption band in the region of 2500-3300 cm^{-1} .
- C-H stretch (aliphatic): Absorption bands in the region of 2850-3000 cm^{-1} .

Mass Spectrometry (MS)

Mass spectrometry will confirm the molecular weight of the compound. The fragmentation pattern can provide further structural information. The molecular ion peak (M^+) would be expected at $m/z = 154$.

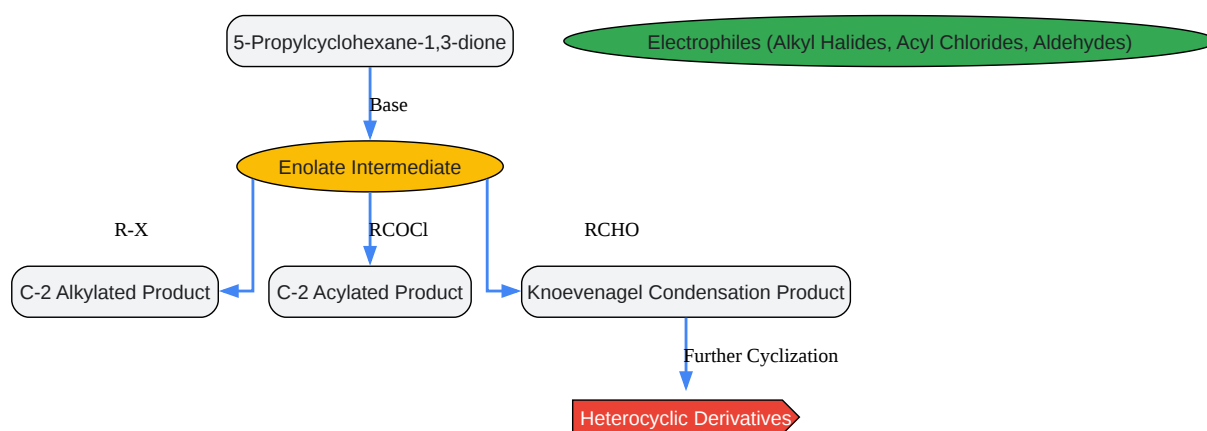
Chemical Reactivity and Synthetic Utility

The 1,3-dicarbonyl moiety in **5-Propylcyclohexane-1,3-dione** is the center of its reactivity. The acidic methylene group between the two carbonyls can be readily deprotonated to form a nucleophilic enolate, which can participate in a variety of carbon-carbon bond-forming reactions.

Key Reactions:

- **Alkylation and Acylation:** The enolate can be alkylated or acylated at the C-2 position.
- **Knoevenagel Condensation:** Reaction with aldehydes and ketones to form α,β -unsaturated dicarbonyl compounds.
- **Synthesis of Heterocycles:** It serves as a precursor for the synthesis of various heterocyclic compounds, such as pyrazoles, isoxazoles, and pyrimidines.^[9]

Logical Relationship of Reactivity



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Caption: Reactivity map of **5-Propylcyclohexane-1,3-dione**, highlighting the role of the enolate intermediate.

Biological Significance and Applications

Herbicidal Activity

As a member of the cyclohexane-1,3-dione class, **5-Propylcyclohexane-1,3-dione** is expected to exhibit herbicidal activity, particularly against grass species.[4] The primary mode of action is the inhibition of ACCase or HPPD, crucial enzymes in fatty acid and plastoquinone biosynthesis, respectively.[5][6] The propyl group at the 5-position can influence the potency and selectivity of the herbicidal effect.

Potential in Drug Discovery

The cyclohexane-1,3-dione scaffold is a valuable starting point for the synthesis of more complex molecules with potential therapeutic applications. Derivatives have been investigated for their anti-proliferative, anticancer, and kinase inhibitory activities.[8][9] The 5-propyl

substituent can be modified to explore structure-activity relationships and optimize for specific biological targets.

Safety and Handling

5-Propylcyclohexane-1,3-dione should be handled with care in a well-ventilated laboratory. Standard personal protective equipment, including safety glasses, gloves, and a lab coat, should be worn. Avoid inhalation of dust and contact with skin and eyes. In case of contact, rinse thoroughly with water. For detailed safety information, refer to the Material Safety Data Sheet (MSDS).

Conclusion

5-Propylcyclohexane-1,3-dione is a molecule of significant interest due to its established role as a precursor to potent herbicides and its potential as a building block in medicinal chemistry. Its synthesis is well-established through classic organic reactions, and its reactivity is dominated by the versatile 1,3-dicarbonyl functionality. This guide has provided a comprehensive overview of its synthesis, characterization, reactivity, and biological importance, serving as a valuable resource for researchers and professionals working with this important chemical entity.

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